

Thermodynamic Profile & Characterization of 2-Chloro-6-propylpyridine

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Compound of Interest

Compound Name: 2-Chloro-6-propylpyridine

Cat. No.: B13895054

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CAS Registry Number: 120145-21-3 Molecular Formula: C₈H₁₀ClN Molecular Weight: 155.63 g/mol [1]

Executive Summary

2-Chloro-6-propylpyridine is a functionalized pyridine derivative serving as a critical intermediate in the synthesis of agrochemicals (such as nitrapyrin analogs) and pharmaceutical pharmacophores (including tetrahydroisoquinoline derivatives). Its utility stems from the orthogonal reactivity of the 2-chloro position (susceptible to nucleophilic aromatic substitution, S_NAr) and the 6-propyl group (providing lipophilicity and steric bulk).

Accurate knowledge of its boiling point (BP) and melting point (MP) is essential for process chemists designing purification protocols. This guide synthesizes experimental data with thermodynamic modeling to provide a definitive reference for handling this compound.

Key Physical Data:

- Physical State: Colorless to pale yellow liquid (at 25°C).
- Boiling Point (Experimental): 60–65 °C at 0.2 mmHg (vacuum).

- Boiling Point (Predicted Atmospheric): 225–230 °C at 760 mmHg.
- Melting Point: < 20 °C (Liquid at room temperature).

Chemical Identity & Structural Analysis

The physicochemical behavior of **2-Chloro-6-propylpyridine** is governed by the interplay between the electron-withdrawing chlorine atom and the electron-donating propyl chain.

- Dipole Moment & Volatility: The chlorine atom at the 2-position creates a significant dipole, increasing the boiling point relative to 2-propylpyridine. However, the propyl chain at the 6-position introduces steric bulk and London dispersion forces, which further elevate the boiling point compared to the methyl analog (2-chloro-6-methylpyridine).
- Lattice Energy: The asymmetry introduced by the flexible n-propyl chain disrupts efficient crystal packing, rendering the compound a liquid at room temperature, unlike its more symmetric analogs which may crystallize more readily.

Comparative Structural Data

Compound	CAS	Structure	Boiling Point (Atm)	Boiling Point (Vacuum)
2-Chloro-6-propylpyridine	120145-21-3	Cl-Py-nPr	~228 °C (Est)	60 °C @ 0.2 mmHg
2-Chloro-6-methylpyridine	18368-63-3	Cl-Py-Me	~195 °C	64–68 °C @ 10 mmHg
2-Propylpyridine	622-39-9	H-Py-nPr	170 °C	-
2-Chloro-6-isopropylpyridine	120145-22-4	Cl-Py-iPr	~220 °C	-

Thermodynamic Properties: The Core Analysis

Boiling Point Determination

For high-boiling organic intermediates, vacuum distillation is the standard purification method to avoid thermal decomposition.

- Experimental Value: Synthetic literature reports the isolation of **2-Chloro-6-propylpyridine** as a "lower boiling fraction" during the workup of complex mixtures, with a boiling point of 60 °C at 0.2 mmHg.[2]
- Atmospheric Extrapolation: Using the Clausius-Clapeyron relation and nomographs for substituted pyridines, we can estimate the atmospheric boiling point.
 - Step 1: A BP of 60 °C at 0.2 mmHg corresponds to roughly 105–110 °C at 10 mmHg.
 - Step 2: A BP of 110 °C at 10 mmHg extrapolates to approximately 225–230 °C at 760 mmHg.

Implication for Distillation: Researchers should not attempt atmospheric distillation, as the required pot temperature (>230 °C) poses a risk of polymerization or degradation. Short-path vacuum distillation is the mandatory protocol.

Melting Point & Solid-State Behavior

- Free Base: The compound exists as an oil at standard ambient temperature and pressure (SATP). No distinct melting point above -10 °C is reported, consistent with the entropic freedom of the propyl chain.
- HCl Salt: To facilitate solid handling, the hydrochloride salt (**2-Chloro-6-propylpyridine·HCl**) is often generated. While specific data for the n-propyl salt is sparse, the isopropyl analog HCl salt melts at 120–122 °C. It is expected that the n-propyl HCl salt would have a slightly lower melting range (approx. 100–115 °C) due to less efficient packing.

Experimental Protocols

Purification via Vacuum Distillation

The following workflow ensures the isolation of high-purity **2-Chloro-6-propylpyridine** from a crude reaction mixture (e.g., Grignard coupling of 2,6-dichloropyridine).

Equipment:

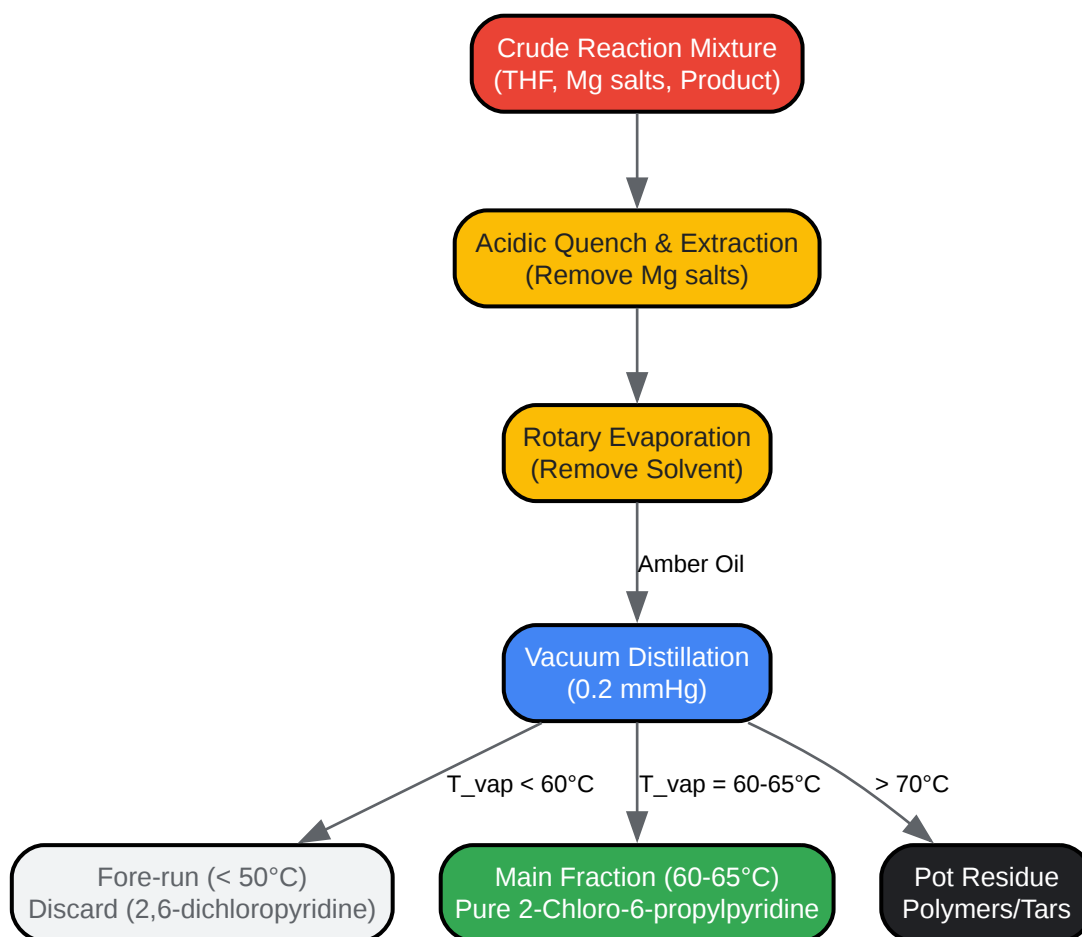
- Short-path distillation head (Vigreux column optional but recommended for isomer separation).

- High-vacuum pump (capable of < 1 mmHg).
- Manometer.

Protocol:

- Degassing: Stir crude oil under weak vacuum (20 mmHg) at RT to remove solvents (THF/Ether).
- Ramp: Lower pressure to 0.2–0.5 mmHg.
- Heating: Slowly increase oil bath temperature.
 - Fore-run: Discard fractions boiling < 50 °C (unreacted 2,6-dichloropyridine).
 - Main Fraction: Collect distillate at 60–65 °C (0.2 mmHg).
- Storage: Store the clear oil under Argon at 4 °C.

Visualized Workflow



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Figure 1: Purification logic for isolating **2-Chloro-6-propylpyridine** from crude synthesis mixtures.

Safety & Handling Implications

- Flash Point: Based on the estimated boiling point of 228 °C, the closed-cup flash point is predicted to be > 90 °C (approx. 95–100 °C). It is classified as a Combustible Liquid (Class IIIB).
- Skin Absorption: Like many halogenated pyridines, this compound is lipophilic (LogP ~ 3.0) and can penetrate the epidermis. Fatal in contact with skin warnings apply to similar analogs (e.g., 2-chloropyridine). Double-gloving (Nitrile/Neoprene) is required.

References

- BLD Pharm. (2023). Product Analysis: **2-Chloro-6-propylpyridine** (CAS 120145-21-3).[1][2][3] Retrieved from
- ChemicalBook. (2023). **2-Chloro-6-propylpyridine** Chemical Properties and Safety. Retrieved from
- The Vespiary. (n.d.). Phencyclidine-like Effects of Tetrahydroisoquinolines and Related Compounds. (Citing experimental workup of 2-chloro-6-alkylpyridines). Retrieved from
- PubChem. (2025).[4][5] 2-Propylpyridine (CAS 622-39-9) Physical Properties. National Library of Medicine. Retrieved from

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Sources

- 1. [109201-46-9|2-Chloro-6-ethylpyridine|BLD Pharm \[bldpharm.com\]](#)
- 2. [thevespiary.org \[thevespiary.org\]](#)
- 3. [2-Chloro-6-propylpyridine | 120145-21-3 \[chemicalbook.com\]](#)
- 4. [2-Chloro-6-\(chloromethyl\)pyridine | C6H5Cl2N | CID 15574440 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 5. [2-Chloro-6-\(pyridin-2-yl\)pyridine | C10H7ClN2 | CID 11116850 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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